

Preliminary Investigation into the Chemical Structure of Clorindione: A Technical Guide

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Compound of Interest

Compound Name: Clorindione

Cat. No.: B1669240

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Introduction

Clorindione, with the systematic IUPAC name 2-(4-chlorophenyl)-1H-indene-1,3(2H)-dione, is a synthetic derivative of 1,3-indandione. It functions as a vitamin K antagonist, playing a crucial role in the anticoagulation process by inhibiting the vitamin K epoxide reductase complex subunit 1 (VKORC1). This action disrupts the vitamin K cycle, which is essential for the synthesis of various blood clotting factors. This technical guide provides a preliminary overview of the chemical structure of **Clorindione**, including its fundamental properties, and outlines its mechanism of action.

Chemical Structure and Properties

The chemical structure of **Clorindione** is characterized by a central 1,3-indandione moiety substituted at the 2-position with a 4-chlorophenyl group.

Table 1: Chemical Identifiers and Properties of **Clorindione**

Property	Value	Reference(s)
IUPAC Name	2-(4-chlorophenyl)-1H-indene-1,3(2H)-dione	
CAS Number	1146-99-2	
Molecular Formula	C ₁₅ H ₉ ClO ₂	
Molecular Weight	256.68 g/mol	
SMILES String	Clc1ccc(cc1)C1C(=O)c2ccccc2C1=O	

Experimental Data

Detailed experimental data for the structural elucidation of **Clorindione** is not readily available in the public domain. However, based on the analysis of structurally similar 1,3-indandione derivatives, the following spectroscopic characteristics can be anticipated.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific spectral data for **Clorindione** is not available, the expected ¹H and ¹³C NMR spectra would show characteristic signals for the aromatic protons and carbons of the indandione and chlorophenyl rings. The methine proton at the 2-position of the indandione ring would also be a key feature.

Infrared (IR) Spectroscopy

The IR spectrum of **Clorindione** is expected to exhibit strong absorption bands characteristic of the carbonyl (C=O) groups of the 1,3-indandione moiety, typically in the range of 1680-1740 cm⁻¹. Aromatic C-H and C=C stretching vibrations would also be present.

Mass Spectrometry (MS)

Mass spectrometry of **Clorindione** would show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the chlorophenyl group and cleavage of the indandione ring.

Experimental Protocols

Synthesis of 2-(4-chlorophenyl)-1H-indene-1,3(2H)-dione (Clorindione)

A potential synthetic route for **Clorindione** is the Knoevenagel condensation of phthalic anhydride with 4-chlorophenylacetic acid.^[1]

Materials:

- Phthalic anhydride
- 4-Chlorophenylacetic acid
- Sodium acetate (catalyst)
- Acetic anhydride (solvent)

Procedure:

- A mixture of phthalic anhydride, 4-chlorophenylacetic acid, and a catalytic amount of sodium acetate is heated in acetic anhydride.
- The reaction mixture is refluxed for several hours.
- Upon cooling, the product crystallizes out of the solution.
- The crude product is collected by filtration, washed with a suitable solvent (e.g., ethanol), and can be further purified by recrystallization.

Vitamin K Epoxide Reductase (VKORC1) Inhibition Assay

The inhibitory activity of **Clorindione** on VKORC1 can be assessed using a cell-based assay.^[2]

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **Clorindione** against VKORC1.

Materials:

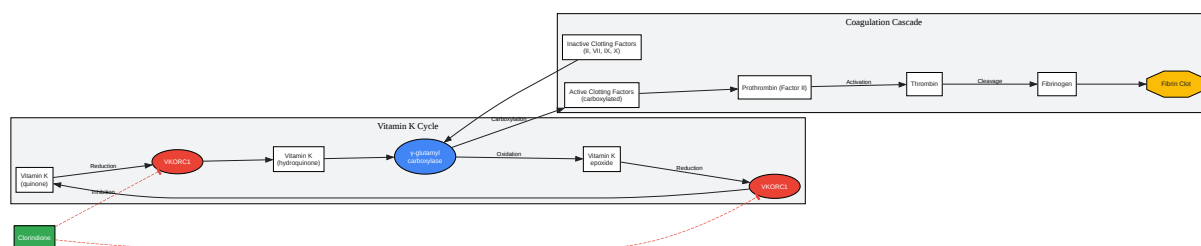
- HEK293T cells
- Expression vector for human VKORC1
- Reporter plasmid encoding a vitamin K-dependent protein (e.g., Factor IX)
- Cell culture medium and supplements
- Vitamin K epoxide
- **Clorindione**
- ELISA kit for the detection of the carboxylated reporter protein

Procedure:

- Cell Culture and Transfection: HEK293T cells are co-transfected with the VKORC1 expression vector and the reporter plasmid.
- Inhibitor Treatment: Transfected cells are treated with varying concentrations of **Clorindione** in the presence of a fixed concentration of vitamin K epoxide.
- Incubation: Cells are incubated to allow for the expression and carboxylation of the reporter protein.
- Detection: The amount of carboxylated reporter protein secreted into the cell culture medium is quantified using an ELISA.
- Data Analysis: The IC₅₀ value is calculated by plotting the percentage of inhibition against the logarithm of the **Clorindione** concentration.

Signaling Pathway

Clorindione exerts its anticoagulant effect by inhibiting vitamin K epoxide reductase (VKORC1), a key enzyme in the vitamin K cycle. This cycle is coupled to the coagulation cascade.[3][4]

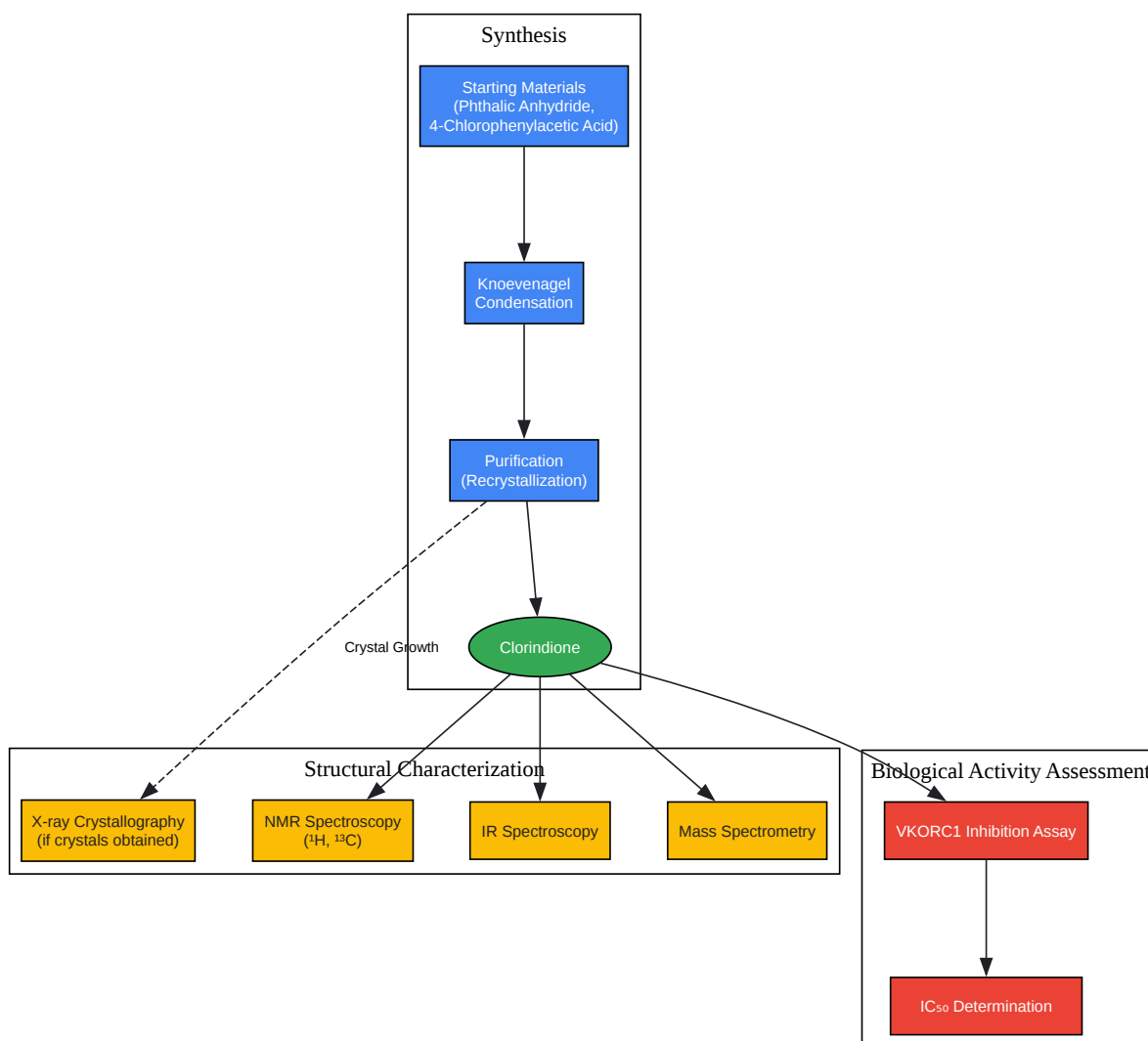


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Vitamin K cycle inhibition by **Clorindione** and its effect on the coagulation cascade.

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of **Clorindione**.



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General workflow for the synthesis and characterization of **Clorindione**.

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Phone: (601) 213-4426

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